

Physical and chemical properties of 1,4-Butanediol mononitrate-d8

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Compound of Interest

Compound Name: 1,4-Butanediol mononitrate-d8

Cat. No.: B2968080

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An In-depth Technical Guide to 1,4-Butanediol Mononitrate-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,4-Butanediol mononitrate-d8**, alongside detailed experimental protocols and relevant biological pathways. This deuterated analogue of 1,4-Butanediol mononitrate serves as a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies.

Core Physical and Chemical Properties

The incorporation of eight deuterium atoms significantly alters the molecular weight of 1,4-Butanediol mononitrate, a critical consideration for mass spectrometry-based analytical methods. While comprehensive physical data for the deuterated form is not readily available, the properties of the non-deuterated analogue provide a useful benchmark.

Property	1,4-Butanediol mononitrate-d8	1,4-Butanediol mononitrate (non-deuterated)
Molecular Formula	C ₄ HD ₈ NO ₄	C ₄ H ₉ NO ₄ [1] [2]
Molecular Weight	143.17 g/mol	135.12 g/mol [1] [2]
Melting Point	Data not available	Not available
Boiling Point	Data not available	216.0 ± 23.0 °C (at 760 Torr, Calculated)
Solubility	Data not available	Soluble (34 g/L at 25 °C, Calculated)
Appearance	Not specified (likely a liquid)	Colorless to yellow oil
CAS Number	1261398-94-0	22911-39-3 [2]

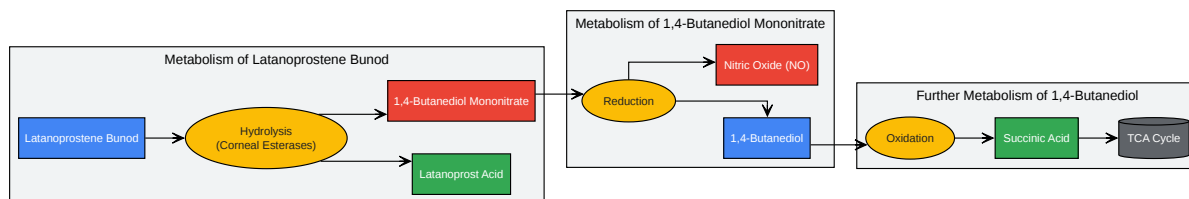
Note: Properties for the non-deuterated form are provided for reference and may differ from the deuterated compound.

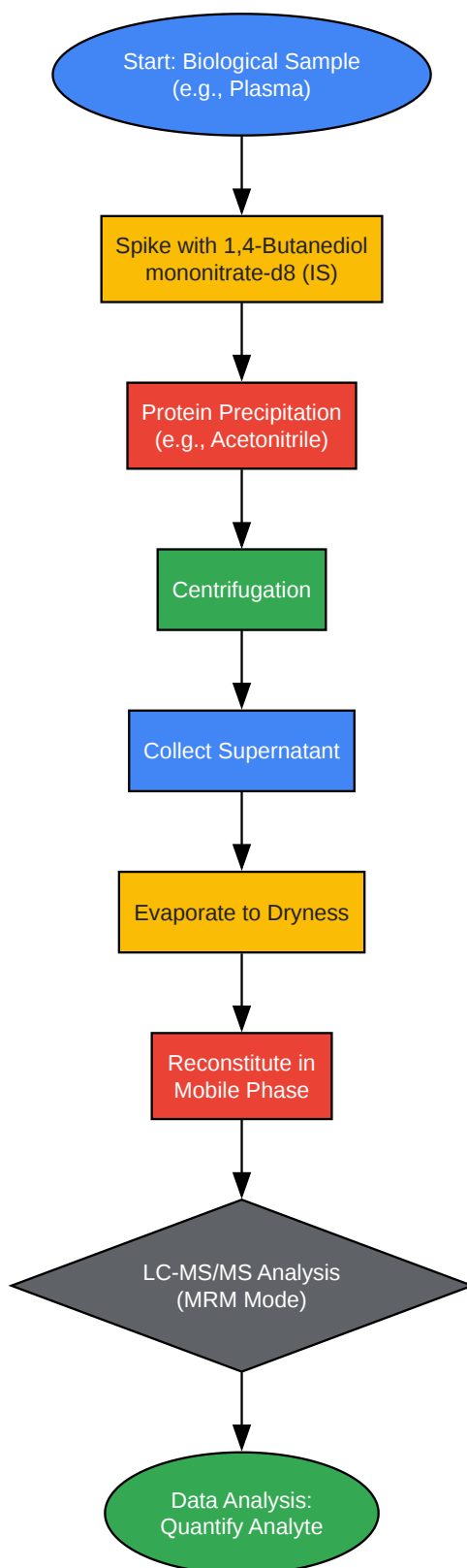
Biological Significance and Metabolic Pathway

1,4-Butanediol mononitrate is a metabolite of the drug Latanoprostene bunod, an ophthalmic solution used to reduce intraocular pressure in patients with open-angle glaucoma or ocular hypertension[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#). Upon administration, Latanoprostene bunod is hydrolyzed into latanoprost acid and 1,4-Butanediol mononitrate[\[3\]](#)[\[5\]](#)[\[6\]](#). The latter is then further metabolized to release 1,4-Butanediol and nitric oxide (NO), a key signaling molecule[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#). 1,4-Butanediol is subsequently oxidized to succinic acid, which enters the tricarboxylic acid (TCA) cycle[\[3\]](#)[\[8\]](#).

The release of nitric oxide from 1,4-Butanediol mononitrate contributes to the therapeutic effect of Latanoprostene bunod by increasing the outflow of aqueous humor through the trabecular meshwork, thus lowering intraocular pressure[\[9\]](#)[\[10\]](#).

Below is a diagram illustrating the metabolic pathway of 1,4-Butanediol mononitrate.





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